

Technical Safety & Handling Guide: Fmoc-D-Met-OPfp in Peptide Synthesis

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Compound of Interest

Compound Name: *Fmoc-d-met-opfp*

CAS No.: 210473-10-2

Cat. No.: B3251638

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Executive Summary & Chemical Rationale

Fmoc-D-Met-OPfp (9-Fluorenylmethoxycarbonyl-D-methionine pentafluorophenyl ester) represents a specialized class of "pre-activated" amino acid derivatives. Unlike standard Fmoc-amino acids that require in-situ activation (using reagents like HATU or DIC/HOBt), the Pfp ester is a stable, crystalline active ester ready for immediate nucleophilic attack by amines.

This guide addresses the specific safety and handling nuances required for this compound. While it shares the general sensitization risks of Fmoc derivatives, its unique hazard profile is dominated by the pentafluorophenyl (Pfp) leaving group. Upon reaction or hydrolysis, this compound releases pentafluorophenol (Pfp-OH), a toxic and acidic byproduct that demands specific containment and disposal protocols distinct from standard peptide waste.

Chemical Identity & Physical Properties[2]

Property	Specification
Chemical Name	Fmoc-D-Met-OPfp (N- α -Fmoc-D-methionine pentafluorophenyl ester)
CAS Number	210473-10-2 (Ester); 112883-40-6 (Free Acid)
Molecular Formula	C ₂₆ H ₂₀ F ₅ NO ₄ S
Molecular Weight	537.50 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMF, DCM, THF; Insoluble in water (hydrolyzes slowly)
Reactive Group	Pentafluorophenyl ester (Active Ester)
Byproduct	Pentafluorophenol (CAS 771-61-9)

Hazard Profiling & Toxicology

Handling **Fmoc-D-Met-OPfp** requires a dual-hazard approach: managing the sensitizing nature of the Fmoc group and the toxicity of the fluorinated leaving group.

The Pentafluorophenol (Pfp) Factor

The defining feature of this reagent is the Pfp ester.[2][3] In the presence of moisture or during the coupling reaction, the ester bond cleaves, releasing pentafluorophenol.

- **Toxicity:** Pentafluorophenol is harmful if swallowed, inhaled, or absorbed through the skin.[4] It is more acidic (pKa ~5.5) than non-fluorinated phenols, leading to potential chemical burns or severe irritation upon contact with mucous membranes.
- **Bioaccumulation:** Unlike simple organic byproducts, highly fluorinated aromatics can persist. Waste streams containing Pfp-OH must be segregated as halogenated organic waste.

Fmoc-Group Sensitization

Like all Fmoc-protected amino acids, this compound is a potential potent skin sensitizer. Repeated inhalation of dust or skin contact can lead to anaphylactic-like reactions.

- Mechanism: The Fmoc group can react with skin proteins, creating haptens that trigger an immune response.

Storage & Stability Protocols

Self-Validating System: The integrity of **Fmoc-D-Met-OPfp** is self-evident through solubility and color. A yellowing of the powder or the presence of insoluble precipitates in DMF often indicates hydrolysis and the formation of free pentafluorophenol.

- Primary Storage: Store at -15°C to -20°C.
- Moisture Barrier: The Pfp ester is susceptible to hydrolysis. Store in a tightly sealed container within a secondary desiccated vessel.
- Thawing Protocol: Allow the bottle to equilibrate to room temperature in a desiccator before opening. Opening a cold bottle introduces atmospheric condensation, which will rapidly hydrolyze the surface layer of the ester, releasing toxic Pfp-OH fumes.

Operational Handling Protocols

Protocol A: Weighing & Solubilization

Objective: Minimize dust generation and prevent hydrolysis.

- Engineering Controls: Perform all weighing in a certified chemical fume hood or a powder containment enclosure.
- PPE: Double nitrile gloves, lab coat, and safety glasses. If working with >10g quantities, use a P95/P100 particulate respirator.
- Solvent Choice: Dissolve in anhydrous DMF (Dimethylformamide) or NMP (N-methyl-2-pyrrolidone).
 - Note: Avoid primary alcohols (Methanol/Ethanol) as solvents; they will slowly transesterify with the Pfp ester, destroying the reagent.
- Dissolution: The solution should be clear. Turbidity suggests contamination with the free acid (Fmoc-D-Met-OH) or dicyclohexylurea (if prepared via DCC method).

Protocol B: Coupling Reaction (SPPS)

Objective: Efficient coupling while containing the Pfp-OH byproduct.[2]

- Stoichiometry: Use 2–4 equivalents of **Fmoc-D-Met-OPfp** relative to the resin loading.
- Activation: Do NOT add activators like DIC, HOBt, or HATU. The Pfp ester is already activated.
- Base Addition: Add 1 equivalent of DIEA (Diisopropylethylamine) relative to the amino acid to neutralize the released Pfp-OH and maintain basic pH for the reaction kinetics.
 - Mechanism:[5] The amine on the resin attacks the carbonyl of the ester. The Pfp group leaves as the pentafluorophenoxide anion, which is stabilized by the base.
- Monitoring: Use the Kaiser Test (ninhydrin) to verify coupling completion. Pfp esters react slower than HATU-activated species; reaction times may need extension (1–2 hours).

Protocol C: Waste Disposal (Critical)

- Segregation: Do not mix waste streams with non-halogenated solvents if possible.
- Labeling: Clearly label waste containers as "Contains Pentafluorophenol - Toxic/Acidic".
- Neutralization: Do not attempt to bleach or oxidize the waste in-house, as this may generate other toxic fluorinated species. Incineration via a licensed chemical waste contractor is the standard disposal method.

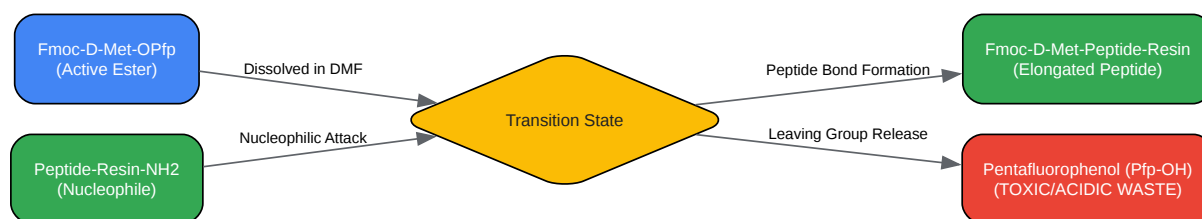
Emergency Response

Scenario	Immediate Action
Skin Contact	Wash immediately with soap and copious water for 15 minutes. Pfp-OH is acidic; do not use vinegar or acidic neutralizers.
Eye Contact	Rinse with water for 15 minutes, lifting eyelids. [4] Seek immediate ophthalmological attention.
Inhalation	Move to fresh air.[4][5][6] If breathing is difficult, administer oxygen (trained personnel only).
Spill (Solid)	Dampen with a high-boiling inert solvent (e.g., glycol) to prevent dust, then sweep up. Do not dry sweep.

Visualizations

Figure 1: Reaction Pathway & Byproduct Formation

This diagram illustrates the direct coupling mechanism and the release of the toxic Pfp-OH byproduct.

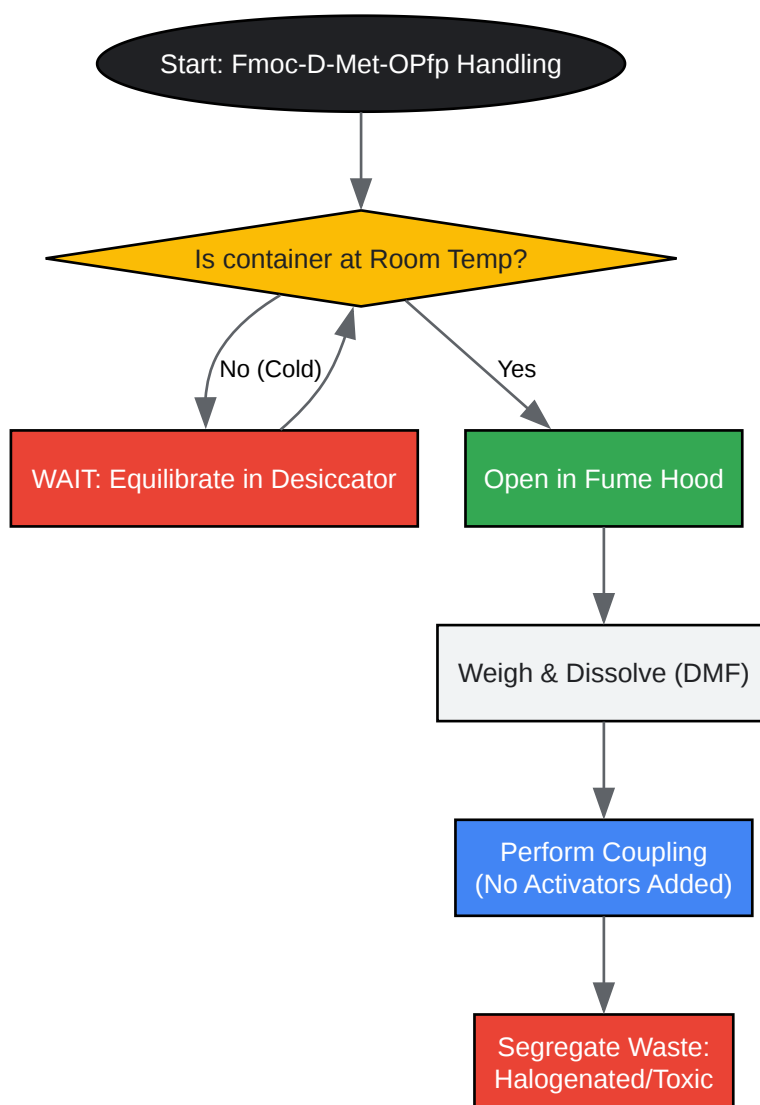


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Caption: Mechanism of **Fmoc-D-Met-OPfp** coupling. Note the stoichiometric release of toxic Pentafluorophenol.

Figure 2: Safe Handling Decision Logic

A workflow for determining the safe usage and disposal path.



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Caption: Operational workflow emphasizing the critical equilibration step to prevent hydrolysis.

References

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